

Propionic Anhydride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propionic anhydride*

Cat. No.: *B123092*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **propionic anhydride**, a key reagent in organic synthesis and pharmaceutical development. The information is presented to support laboratory work and process development, with a focus on accurate data and standardized experimental protocols.

Core Physical Properties

Propionic anhydride, with the chemical formula $(\text{CH}_3\text{CH}_2\text{CO})_2\text{O}$, is a colorless liquid characterized by a pungent, vinegar-like odor.^{[1][2][3]} It is a versatile chemical intermediate, though its corrosive nature and reactivity with water necessitate careful handling.^{[2][4]}

Quantitative Data Summary

The physical properties of **propionic anhydride** are summarized in the table below for easy reference and comparison. These values are critical for a range of applications, from reaction stoichiometry calculations to the design of purification processes.

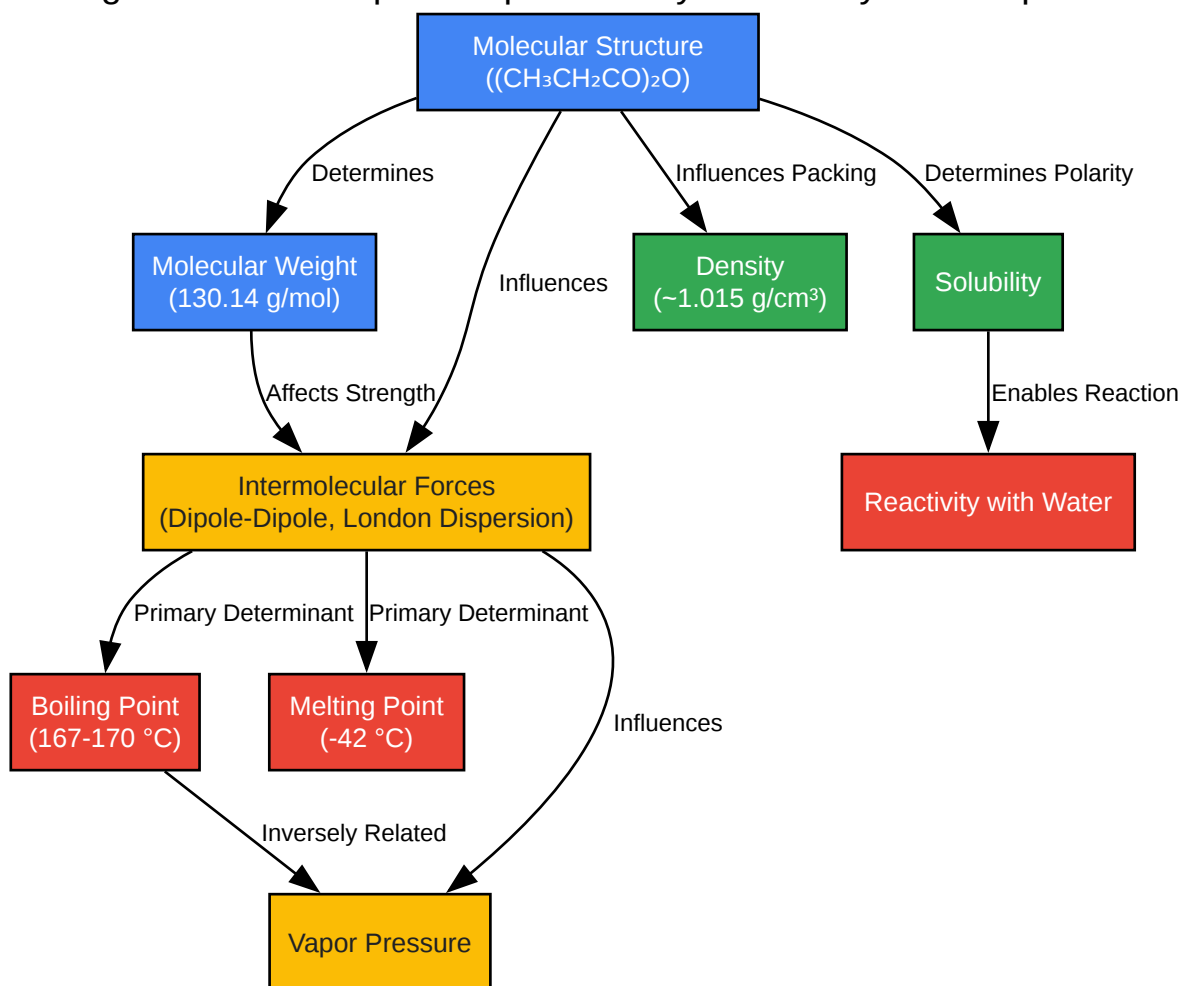
Physical Property	Value	Units	Conditions
Density	1.015	g/cm ³	at 20 °C
	1.015	g/mL	at 25 °C[5][6][7]
	8.4	lb/gal	
Molecular Weight	130.14	g/mol	[1][2]
Boiling Point	167 - 170	°C	[1][3]
	167	°C	at 760 mmHg[5][6][8]
Melting Point	-42	°C	[1][3]
	-43	°C	[5][8]
Flash Point	63	°C	[1]
	165	°F	[2]
Vapor Density	4.49	(Air = 1)	[2]
	4.5	(vs air)	[5][6][7]
Vapor Pressure	1.36	mmHg	at 25 °C
	10	mmHg	at 57.7 °C[5][6][7]
Refractive Index	1.404	n _{20/D}	[5][6][7]
Solubility in Water	Reacts to form propionic acid[1][3]		
Solubility in Organic Solvents	Miscible with methanol, ethanol, ether, and chloroform[2][4]		

Interrelation of Physical Properties

The physical properties of a compound are intrinsically linked. For **propionic anhydride**, these relationships are crucial for understanding its behavior in various experimental and industrial

settings. The following diagram illustrates the logical connections between its fundamental molecular characteristics and its macroscopic physical properties.

Logical Relationship of Propionic Anhydride's Physical Properties



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Interrelation of **Propionic Anhydride**'s Properties

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following are detailed methodologies for key experiments related to **propionic anhydride**.

Density Determination (ASTM D4052 Standard Test Method)

The density of liquid **propionic anhydride** can be accurately determined using a digital density meter, following a procedure such as ASTM D4052.

Apparatus:

- Digital Density Meter with an oscillating U-tube.
- Syringe or automated sample injection system.
- Constant temperature bath to maintain the U-tube at a specified temperature (e.g., 20 °C or 25 °C).
- Calibrating fluids with known densities (e.g., dry air and deionized water).

Procedure:

- Calibration: Calibrate the digital density meter according to the manufacturer's instructions using dry air and deionized water.
- Sample Preparation: Ensure the **propionic anhydride** sample is free of air bubbles and at the desired measurement temperature.
- Sample Injection: Introduce a small volume of the **propionic anhydride** (typically 0.7 to 1.0 mL) into the oscillating U-tube using a syringe or an automated system.[4]
- Measurement: The instrument measures the change in the oscillating frequency of the U-tube caused by the mass of the sample. This frequency is then used to calculate the density.
- Data Recording: Record the density value, typically in g/cm³ or kg/m³, along with the measurement temperature.[9]
- Cleaning: Thoroughly clean and dry the U-tube after each measurement to prevent cross-contamination.

Boiling Point Determination (Capillary Method)

The boiling point of **propionic anhydride** can be determined using the capillary method, which is suitable for small sample volumes.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp) or a Thiele tube.
- Small test tube.
- Capillary tube, sealed at one end.
- Thermometer.
- Heating medium (e.g., mineral oil for a Thiele tube).

Procedure:

- Sample Preparation: Place a small amount of **propionic anhydride** into the small test tube.
- Capillary Insertion: Invert the sealed capillary tube and place it, open end down, into the **propionic anhydride** in the test tube.
- Apparatus Setup:
 - Mel-Temp: Place the test tube assembly into the heating block of the apparatus. Insert a thermometer into the designated port.
 - Thiele Tube: Attach the test tube to a thermometer using a rubber band and immerse it in the oil of the Thiele tube.
- Heating: Begin heating the apparatus slowly, at a rate of approximately 1-2 °C per minute as the expected boiling point is approached.
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The boiling point is the temperature at which this stream of bubbles becomes a continuous, rapid flow.
- Data Recording: Record the temperature at which vigorous and continuous bubbling occurs. This is the observed boiling point.

Solubility Determination

A qualitative assessment of **propionic anhydride**'s solubility in various solvents can be performed through simple miscibility tests.

Apparatus:

- Several small test tubes.
- Pipettes or droppers.
- Vortex mixer (optional).
- **Propionic anhydride**.
- A selection of solvents (e.g., water, methanol, ethanol, diethyl ether, chloroform).

Procedure:

- Solvent Addition: To a series of test tubes, add approximately 1 mL of each of the chosen solvents.
- Solute Addition: Add a few drops of **propionic anhydride** to each test tube.
- Mixing: Gently agitate or vortex each test tube to ensure thorough mixing.
- Observation:
 - Miscible: Observe if the **propionic anhydride** completely dissolves to form a single, clear phase.
 - Immiscible/Reactive: In the case of water, observe the reaction that occurs, leading to the formation of propionic acid.^{[1][3]} Note any phase separation or changes in appearance.
- Data Recording: Record the solubility of **propionic anhydride** in each solvent as miscible, partially miscible, immiscible, or reactive. For miscible organic solvents, **propionic anhydride** is expected to be soluble.^{[2][4]}

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